

Сравнение методов HS-SPME и статической газовой фазы для анализа фурана: руководство для исследователей

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Butylfuran

Cat. No.: B1215726

[Get Quote](#)

В данном руководстве представлен объективный сравнительный анализ двух широко используемых методов пробоподготовки для определения фурана в различных матрицах: твердофазной микроэкстракции из газовой фазы (HS-SPME) и статической газовой фазы (Static Headspace). Фуран, потенциально канцерогенное соединение, образующееся при термической обработке пищевых продуктов, требует точных и чувствительных методов количественного определения. Настоящее руководство предназначено для исследователей, ученых и специалистов в области разработки лекарственных средств, предоставляя им данные для выбора наиболее подходящего метода для их аналитических задач.

Принципы методов

Статическая газовая фаза (Static Headspace, HS) — это равновесный метод, при котором образец помещается в герметичный виал и нагревается до определенной температуры в течение заданного времени для достижения равновесия между летучими аналитами в образце и в газовой фазе над ним.^[1] Затем аликвота газовой фазы вводится в газовый хроматограф (ГХ) для анализа. Этот метод прост и хорошо автоматизируется.

Твердофазная микроэкстракция из газовой фазы (HS-SPME) также является равновесным методом, но с дополнительным этапом концентрирования.^[2] В газовую фазу над образцом вводится волокно, покрытое сорбентом (например, полидиметилсилоксаном/карбоксэном), которое адсорбирует летучие соединения.^{[3][4]}

После установления равновесия волокно извлекается и вводится в инжектор ГХ, где аналиты термически десорбируются и переносятся в колонку. Этот метод позволяет значительно повысить чувствительность анализа.^{[2][5]}

Сравнение производительности: количественные данные

В таблице ниже приведены сравнительные данные по производительности методов HS-SPME и статической газовой фазы для анализа фурана, собранные из различных исследований.

Параметр	HS-SPME	Статическая газовая фаза (Static HS)	Источники
Предел обнаружения (LOD)	0.001 - 0.12 нг/г (зависит от матрицы)	5-20 раз выше, чем у HS-SPME	[3] [4] [6] [7] [8]
Предел количественного определения (LOQ)	0.003 - 3.571 нг/г (зависит от матрицы)	~2.0 - 5.0 нг/г	[3] [4] [6] [7] [9]
Линейность (R^2)	> 0.99	> 0.99	[9] [10]
Точность (RSD%)	< 10% (внутри- и междневная)	9 - 12%	[3] [4] [6] [8]
Полнота извлечения (Recovery, %)	77 - 117%	Данные ограничены, но метод считается надежным	[3] [9] [11]
Чувствительность	Высокая, за счет концентрирования на волокне	Умеренная, ограничена равновесной концентрацией в газовой фазе	[5] [8] [12]
Время анализа	Сокращенное время экстракции (15-40 мин)	Более длительное время уравнивания (от 30 мин)	[5] [13]

Вывод: HS-SPME демонстрирует значительно более высокую чувствительность (более низкие LOD и LOQ) и сопоставимую или лучшую точность по сравнению со статической газовой фазой.[\[8\]](#) Хотя оба метода обеспечивают хорошую линейность, способность HS-SPME концентрировать аналиты делает его предпочтительным для анализа следовых количеств фурана.[\[2\]](#)[\[9\]](#)

Экспериментальные протоколы

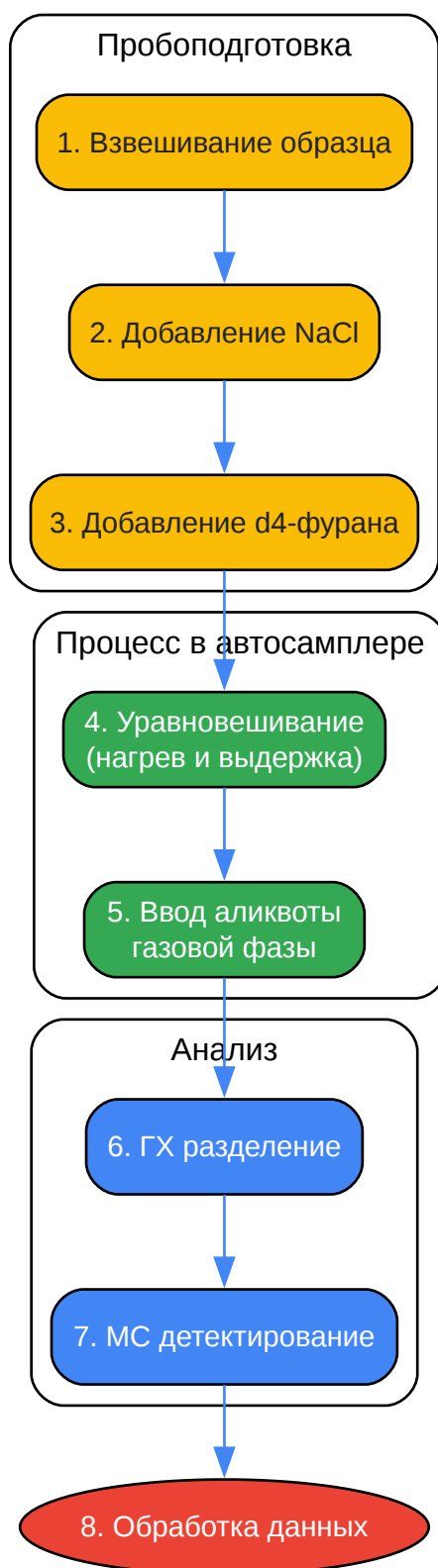
Ниже приведены обобщенные протоколы для анализа фурана с использованием обоих методов. Оптимальные условия могут варьироваться в зависимости от матрицы образца и используемого оборудования.

Данный протокол основан на методологии, часто используемой FDA.[\[13\]](#)

- Подготовка образца: Взвесьте 1-5 г гомогенизированного образца в вials для газовой фазы (например, 20 мл).[\[14\]](#) Для жидких образцов отберите соответствующий объем.
- Добавление соли: Добавьте 5-10 мл насыщенного раствора NaCl для увеличения ионной силы и высаливания летучих соединений в газовую фазу.[\[15\]](#)
- Внутренний стандарт: Добавьте дейтерированный фуран (d4-фуран) в качестве внутреннего стандарта для точного количественного определения.
- Уравновешивание: Герметично закройте вials и поместите в термостат автосамплера. Нагревайте при 60-90°C в течение 30-150 минут для достижения равновесия.[\[1\]](#)[\[13\]](#)
- Ввод пробы: После уравновешивания автоматически отбирается определенный объем (например, 1 мл) газовой фазы и вводится в ГХ-МС.
- Условия ГХ-МС:
 - Колонка: Часто используются колонки типа HP-5MS или аналогичные.[\[7\]](#)
 - Газ-носитель: Гелий с постоянным потоком (~1 мл/мин).[\[16\]](#)
 - Температурная программа: Начальная температура 35°C (выдержка 4-5 мин), затем подъем до 80-250°C с определенной скоростью.[\[16\]](#)
 - Детектирование (МС): Режим сканирования ионов (Scan) или селективного мониторинга ионов (SIM) для повышения чувствительности (m/z 68 для фурана и 72 для d4-фурана).[\[15\]](#)
- Подготовка образца: Аналогично статической газовой фазе, поместите 1-5 г образца в вials, добавьте насыщенный раствор NaCl и внутренний стандарт (d4-фуран).[\[14\]](#)

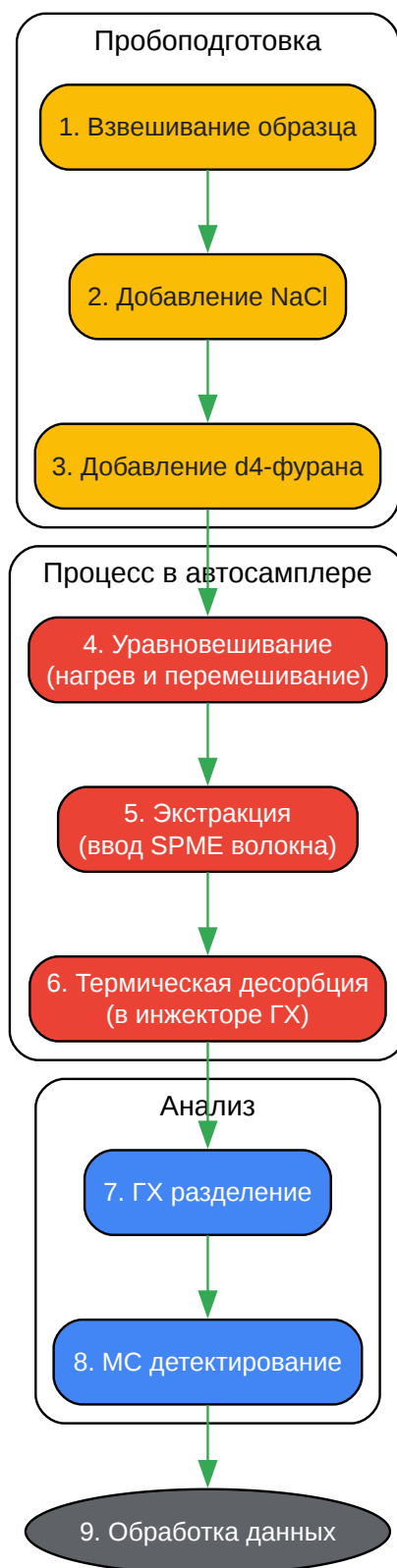
- Уравновешивание: Инкубируйте образец при температуре 30-60°C в течение 10-15 минут при постоянном перемешивании.[\[5\]](#)[\[11\]](#)
- Экстракция: Введите волокно SPME (например, 75 мкм Carboxen/PDMS или DVB/CAR/PDMS) в газовую фазу виала.[\[3\]](#)[\[4\]](#) Проводите экстракцию в течение 15-40 минут при той же температуре и перемешивании.[\[3\]](#)[\[5\]](#)
- Десорбция: Извлеките волокно и немедленно введите его в инжектор ГХ, нагретый до 250-280°C, для термической десорбции аналитов в течение 3-5 минут.[\[11\]](#)
- Условия ГХ-МС: Аналогичны условиям для статической газовой фазы.

Визуализация рабочих процессов и логических связей



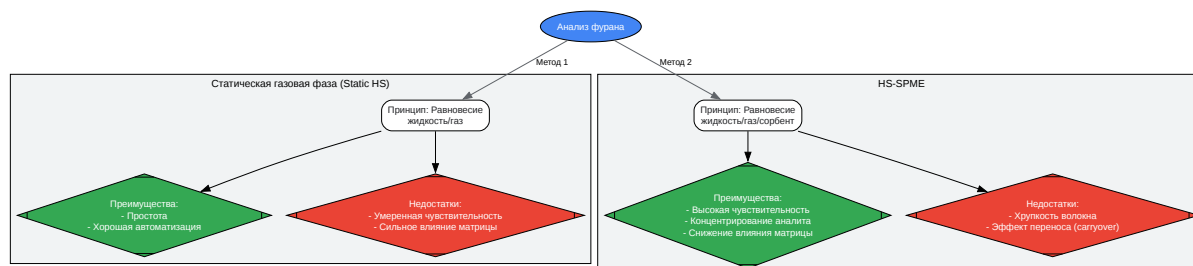
[Click to download full resolution via product page](#)

Подпись: Рабочий процесс анализа фурана методом статической газовой фазы.



[Click to download full resolution via product page](#)

Подпись: Рабочий процесс анализа фурана методом HS-SPME.



[Click to download full resolution via product page](#)

Подпись: Ключевые различия между Static HS и HS-SPME для анализа фурана.

Обсуждение и выводы

Выбор между HS-SPME и статической газовой фазой для анализа фурана во многом зависит от конкретных требований исследования, включая ожидаемые концентрации аналита, сложность матрицы и необходимую пропускную способность.

Статическая газовая фаза является надежным и простым методом, подходящим для образцов с относительно высоким содержанием фурана (например, в кофе).[9] Его главным преимуществом является простота и высокая степень автоматизации, что делает его удобным для рутинного контроля качества. Однако его чувствительность ограничена, и он более подвержен матричным эффектам, что может усложнить анализ в сложных образцах, таких как детское питание или мясные продукты.[8][17]

HS-SPME, напротив, предлагает значительно более высокую чувствительность благодаря этапу концентрирования аналитов на сорбционном волокне.[5][8] Это делает его методом выбора для анализа следовых количеств фурана, особенно в продуктах с низким содержанием этого контаминанта.[9] HS-SPME также помогает минимизировать влияние матрицы, поскольку сорбент избирательно извлекает летучие соединения.[3] К недостаткам можно отнести ограниченный срок службы и хрупкость волокон, а также потенциальный эффект переноса между пробами, что требует тщательной промывки волокна.

В заключение, для исследовательских задач, требующих максимальной чувствительности и анализа следовых концентраций фурана в сложных матрицах, HS-SPME является предпочтительным методом. Для рутинного анализа образцов с известным и достаточно высоким содержанием фурана статическая газовая фаза может быть более простым и экономически эффективным решением.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Optimizing headspace temperature and time sampling for identification of volatile compounds in ground roasted Arabica coffee - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Analysis of furan in coffee of different provenance by head-space solid phase microextraction gas chromatography-mass spectrometry: effect of brewing procedures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Analysis of furan in foods by headspace solid-phase microextraction-gas chromatography-ion trap mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Improved Analytical Method for Determination of Furan and Its Derivatives in Commercial Foods by HS-SPME Arrow Combined with Gas Chromatography-Tandem Mass

Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]

- 8. researchgate.net [researchgate.net]
- 9. Analytical methods, risk assessment, and mitigation strategies for furan in processed foods in various countries - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Validation of an analytical method using HS-SPME-GC/MS-SIM to assess the exposure risk to carbonyl compounds and furan derivatives through beer consumption - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Analysis of Furan and Its Derivatives in Food Matrices Using Solid Phase Extraction Coupled with Gas Chromatography-Tandem Mass Spectrometry | MDPI [mdpi.com]
- 12. Comparison of static headspace, headspace solid phase microextraction, headspace sorptive extraction, and direct thermal desorption techniques on chemical composition of French olive oils - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. gcms.cz [gcms.cz]
- 14. benchchem.com [benchchem.com]
- 15. publications.jrc.ec.europa.eu [publications.jrc.ec.europa.eu]
- 16. chromatographyonline.com [chromatographyonline.com]
- 17. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Сравнение методов HS-SPME и статической газовой фазы для анализа фурана: руководство для исследователей]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215726#comparing-hs-spme-with-static-headspace-techniques-for-furan-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com